

Essential Safety and Operational Guidance for 2,2,3-Trifluorobutane

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Compound of Interest

Compound Name: 2,2,3-Trifluorobutane

Cat. No.: B13761736

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Disclaimer: A specific Safety Data Sheet (SDS) for **2,2,3-Trifluorobutane** was not readily available. The following guidance is based on the chemical properties of similar fluorinated hydrocarbons and general laboratory safety principles. It is imperative to handle this chemical with caution and to consult with a qualified safety professional before use.

Immediate Safety and Hazard Information

2,2,3-Trifluorobutane is a fluorinated hydrocarbon. Based on data for similar compounds, it should be treated as a potentially flammable and irritating substance.[1][2] Inhalation of high concentrations of vapors may cause respiratory irritation and central nervous system effects such as dizziness and drowsiness.[1][3] Direct contact with the liquid can cause skin and eye irritation.[1][4]

First Aid Procedures:

- **Inhalation:** Move the exposed individual to fresh air immediately. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.[1][5]
- **Skin Contact:** Immediately wash the affected area with plenty of soap and water.[1][5] Remove contaminated clothing and wash it before reuse.[1] If irritation develops, seek medical attention.[1]
- **Eye Contact:** Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4][5][6] Remove contact lenses if present

and easy to do.[7] Seek immediate medical attention.[4]

- Ingestion: Do not induce vomiting. Give the victim water to drink and seek immediate medical attention.[1]

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment (PPE) program is essential when handling **2,2,3-Trifluorobutane**. The selection of PPE depends on the specific laboratory conditions and procedures.

Protection Type	Recommended Equipment	Standards/Considerations
Eye and Face Protection	Chemical safety goggles or a face shield.	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4]
Skin Protection	Chemical-resistant gloves (e.g., PVC), a lab coat, and closed-toe shoes. For larger quantities or splash potential, consider chemical-resistant coveralls and boots.[1][8]	Glove suitability depends on the duration of contact and the specific material.[9] Regularly inspect and replace gloves.[8]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [4] If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA or European Standard EN 149 approved respirator may be necessary.[4]	A formal respiratory protection program, including fit testing, is required when respirators are used.[10]

Operational and Disposal Plans

Handling and Storage:

- Handling: Use only in a well-ventilated area, preferably within a chemical fume hood.[4] Keep away from heat, sparks, and open flames.[2] Avoid breathing vapors and prevent contact with skin and eyes.[1][4] Ground and bond containers when transferring material to prevent static discharge.
- Storage: Store in a cool, dry, and well-ventilated area in tightly closed containers.[11] Keep refrigerated in a corrosives area.[4] Store away from incompatible materials such as strong oxidizing agents and strong acids.[4]

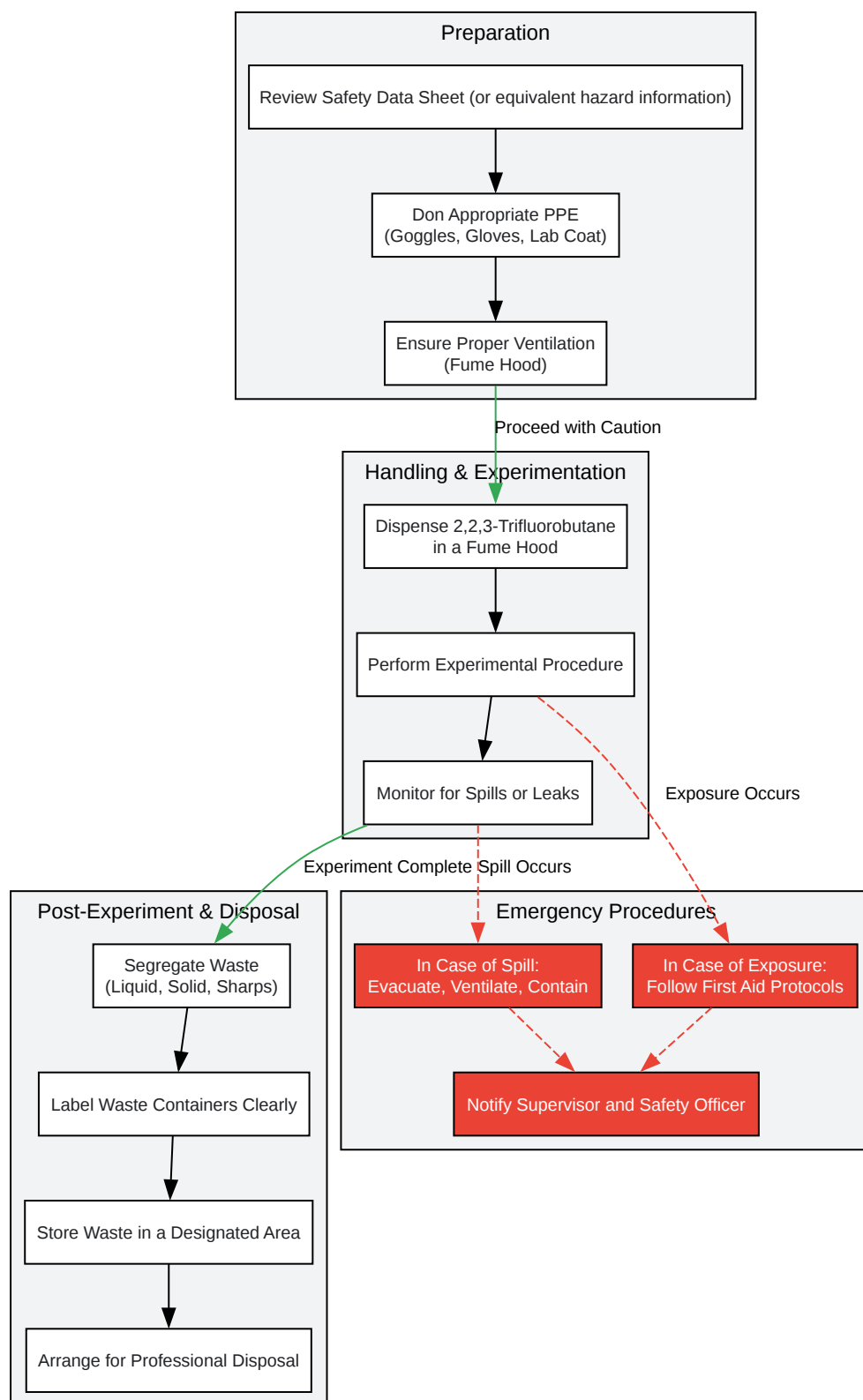
Spill Management:

- Evacuate: Immediately evacuate the area of all non-essential personnel.
- Ventilate: Ensure adequate ventilation to disperse vapors.
- Contain: Use an inert absorbent material (e.g., sand, vermiculite) to soak up the spill.[4]
- Collect: Carefully collect the absorbed material into a suitable, closed container for disposal.[4]
- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water.

Waste Disposal:

- Dispose of waste in accordance with all applicable federal, state, and local regulations.
- Collect waste **2,2,3-Trifluorobutane** and contaminated materials in labeled, sealed containers.
- Empty containers should be triple-rinsed, with the rinsate collected as hazardous waste.[12][13] The empty, rinsed container can then be disposed of as regular trash or recycled after removing or defacing the label.[12]

Experimental Workflow for Handling 2,2,3-Trifluorobutane



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Caption: Workflow for the safe handling and disposal of **2,2,3-Trifluorobutane**.

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